

trans-2-Aminocyclohexanol hydrochloride melting point range

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *trans-2-Aminocyclohexanol hydrochloride*

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An In-Depth Technical Guide to the Melting Point of **trans-2-Aminocyclohexanol Hydrochloride**

Introduction

trans-2-Aminocyclohexanol hydrochloride (CAS 5456-63-3) is a pivotal chemical intermediate, widely utilized as a building block in the synthesis of pharmaceuticals and other complex organic molecules.^{[1][2][3]} Its stereochemistry and bifunctional nature—possessing both an amine and a hydroxyl group—make it a valuable chiral auxiliary.^[3] In any research or drug development setting, the physical properties of such a starting material are of paramount importance for identity confirmation and quality control. Among these, the melting point stands out as a fundamental and highly informative characteristic.

This technical guide provides a comprehensive examination of the melting point of **trans-2-aminocyclohexanol hydrochloride**. It moves beyond a simple statement of a temperature range to explore the underlying physicochemical principles that govern this property, the experimental nuances of its determination, and its significance in the context of material purity and characterization. This document is intended for researchers, scientists, and drug development professionals who require a deep and practical understanding of this critical parameter.

Reported Melting Point Data

The melting point of **trans-2-aminocyclohexanol hydrochloride** is consistently reported in a narrow range, typically centered around 172-177 °C. However, slight variations exist across different commercial suppliers and literature sources. A summary of these reported values is presented below.

Purity	Reported Melting Point Range (°C)	Source
99%	172-175 °C	Sigma-Aldrich[4]
99%	173.0-177.0 °C	Thermo Scientific Acros[5]
97+%	172-175 °C	Fisher Scientific (Alfa Aesar)[6]
Not Specified	172-175 °C	Chemical Point[7]
Not Specified	168.0-179.0 °C	Smolecule[1]

The minor discrepancies in these ranges can be attributed to a combination of factors, including the actual purity of the specific lot, the presence of trace impurities, and the methodology used for the determination. The broader range of 168.0-179.0 °C noted by one source likely encompasses a wider array of product grades.[1] For a highly pure sample, a sharp melting range of 1-2 °C is expected.[8]

Physicochemical Factors Governing the Melting Point

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. This process requires sufficient energy to overcome the intermolecular forces holding the molecules in a fixed crystal lattice.[9] For **trans-2-aminocyclohexanol hydrochloride**, several key factors contribute to its characteristic melting point.

Intermolecular and Ionic Forces

The relatively high melting point of this compound is a direct consequence of the strong attractive forces between its constituent parts.

- Ionic Bonds: As a hydrochloride salt, the primary force is the strong electrostatic attraction between the positively charged ammonium group (-NH₃⁺) and the negatively charged chloride ion (Cl⁻). Ionic compounds generally have very high melting points.[8][10][11]
- Hydrogen Bonding: The presence of both a hydroxyl (-OH) group and an ammonium group allows for extensive hydrogen bonding. These are strong dipole-dipole interactions that significantly increase the energy required to separate the molecules.[8][9][12]
- Van der Waals Forces: London dispersion forces also exist due to the nonpolar cyclohexane backbone, contributing to the overall intermolecular attraction.[9][12]

Molecular Structure and Crystal Packing

The ability of molecules to pack efficiently into a crystal lattice is crucial.

- Symmetry and Shape: Symmetrical molecules tend to pack more tightly, leading to stronger intermolecular forces and higher melting points.[8][10][11] The chair conformation of the cyclohexane ring and the trans orientation of the amino and hydroxyl groups create a specific three-dimensional shape that dictates how well the molecules fit together.
- Molecular Size: In general, for a homologous series, larger molecules have higher melting points due to increased surface area and stronger van der Waals forces.[8][9]

The Impact of Impurities

The presence of impurities is the most common reason for deviations from the literature melting point value. This phenomenon, known as melting point depression, is a colligative property.

- Mechanism: Impurities disrupt the uniform crystal lattice structure.[8] This weakens the overall intermolecular forces, meaning less energy (a lower temperature) is required to break the lattice apart.
- Observation: An impure sample will typically exhibit a melting point that is both lower and broader than that of the pure compound.[12] A sharp, narrow melting range is therefore a reliable indicator of high purity.[8]

Standard Protocol for Melting Point Determination

To ensure accurate and reproducible results, a standardized methodology is essential. The capillary method is the most common and pharmacopeia-recognized technique.[13]

Equipment and Materials

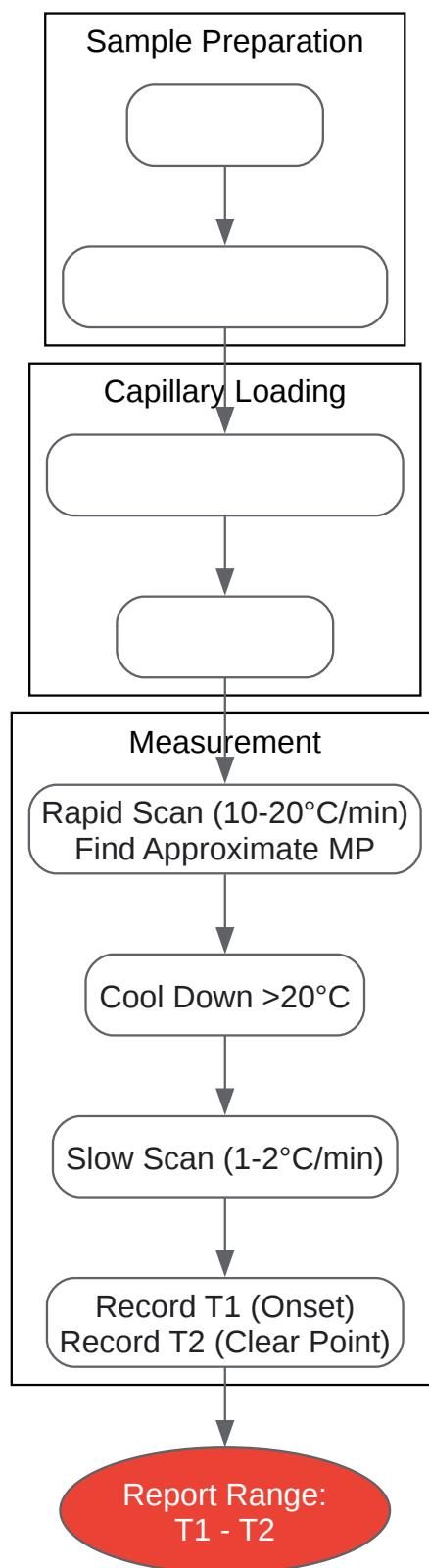
- Melting point apparatus (e.g., Mel-Temp, Stuart, or similar digital device)
- Capillary tubes (open at one end)
- Mortar and pestle or spatula
- Dry, finely powdered sample of **trans-2-aminocyclohexanol hydrochloride**

Step-by-Step Procedure

- Sample Preparation: Ensure the sample is completely dry and has a fine, uniform consistency. If necessary, gently grind the crystalline powder with a mortar and pestle.[14]
- Capillary Loading: Invert a capillary tube and press the open end into the sample powder. Tap the sealed end of the tube gently on a hard surface to pack the powder down.[13][15] A sample height of 2-3 mm is ideal.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Preliminary Measurement: Set a fast heating rate (e.g., 10-20 °C/min) to quickly determine an approximate melting range. This saves time and identifies the temperature region of interest.
- Cooling and Second Measurement: Allow the heating block to cool to at least 20 °C below the approximate melting point observed.
- Accurate Determination: Place a new capillary with a fresh sample into the apparatus. Heat rapidly to about 15-20 °C below the expected melting point. Then, reduce the heating rate to a slow 1-2 °C per minute.[13]
- Observation and Recording:

- Record the temperature (T1) at which the first drop of liquid appears.
- Record the temperature (T2) at which the last solid particle melts completely.
- The melting point range is reported as T1 - T2.

Experimental Workflow Diagram

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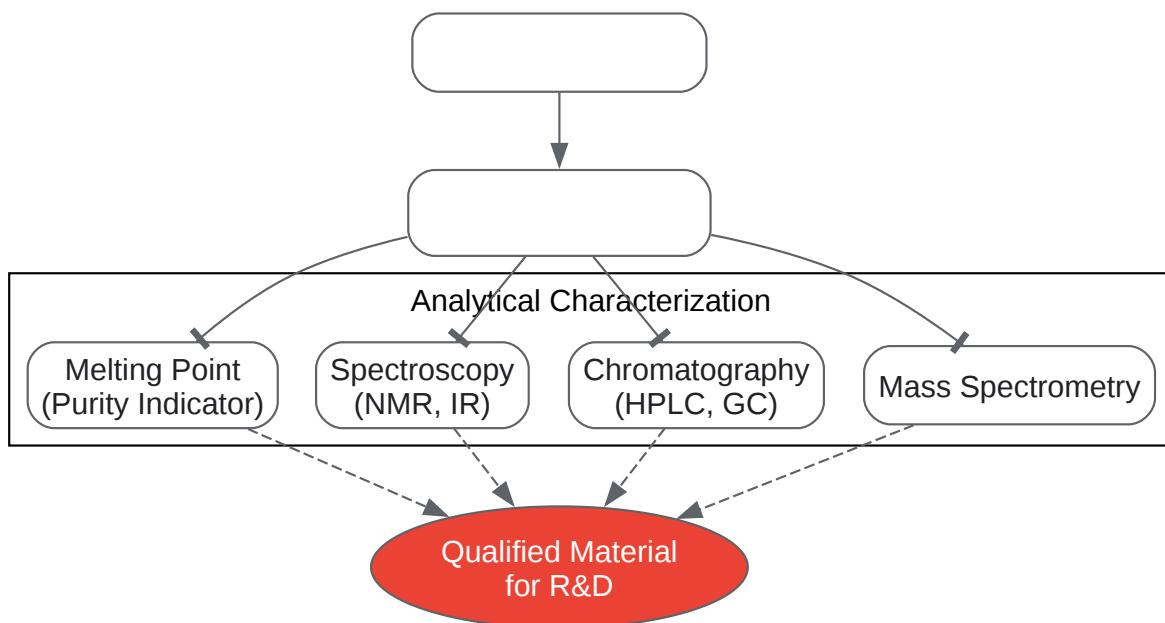
Caption: Workflow for accurate melting point determination.

Synthesis, Purification, and Overall Quality Control

The final melting point of a sample is inextricably linked to its history. The synthesis and purification processes dictate the final purity of the material.

- **Synthesis:** Common synthetic routes to trans-2-aminocyclohexanol include the reduction of ketones and the resolution of racemic mixtures using chiral acids.[\[1\]](#)[\[16\]](#)[\[17\]](#) Byproducts or unreacted starting materials from these processes can act as impurities.
- **Purification:** Crystallization is a common method for purifying the final product.[\[16\]](#) This process selectively isolates the desired compound, leaving impurities behind in the solvent. The efficiency of this step is critical for achieving a high-purity solid with a sharp melting point.
- **Comprehensive Characterization:** While melting point is an excellent indicator of purity, it should not be used in isolation. For definitive identification and quality assurance in a research or drug development setting, it must be corroborated by other analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, High-Performance Liquid Chromatography (HPLC), or Mass Spectrometry (MS).[\[18\]](#)[\[19\]](#)

Quality Control Logic Diagram



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Caption: Integrated approach to material quality control.

Conclusion

The melting point of **trans-2-aminocyclohexanol hydrochloride**, reliably cited as being in the 172-177 °C range for high-purity material, is a critical parameter for its identification and quality assessment. This value is a direct reflection of the strong ionic and intermolecular forces inherent in its molecular structure. Deviations from this range, particularly a depression and broadening, are strong indicators of the presence of impurities.

For professionals in research and drug development, a thorough understanding of not only the expected value but also the factors that influence it and the precise methodology for its measurement is non-negotiable. By employing a rigorous, well-controlled experimental technique and integrating the results with other analytical data, the melting point serves as a cornerstone of material characterization, ensuring the integrity and success of subsequent scientific endeavors.

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- To cite this document: BenchChem. [trans-2-Aminocyclohexanol hydrochloride melting point range]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b087169#trans-2-aminocyclohexanol-hydrochloride-melting-point-range>

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